

Personal protective equipment for handling N-(2-Hydroxyethyl)maleimide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-(2-Hydroxyethyl)maleimide**

Cat. No.: **B073982**

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Essential Safety and Handling Guide for N-(2-Hydroxyethyl)maleimide

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper use and disposal of **N-(2-Hydroxyethyl)maleimide**, ensuring the well-being of laboratory personnel and compliance with safety standards.

Chemical Identifier:

Property	Value
Chemical Name	N-(2-Hydroxyethyl)maleimide
Synonyms	1-(2-Hydroxy-ethyl)-pyrrole-2,5-dione, HEMI
CAS Number	1585-90-6
Molecular Formula	C ₆ H ₇ NO ₃
Molecular Weight	141.13 g/mol

Hazard Identification and Classification

N-(2-Hydroxyethyl)maleimide is classified as a hazardous substance. It is crucial to understand its potential health effects to ensure safe handling.

GHS Hazard Statements:

Code	Statement
H302	Harmful if swallowed
H312	Harmful in contact with skin
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation

Pictogram:



Signal Word: Warning

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **N-(2-Hydroxyethyl)maleimide** to minimize exposure and ensure personal safety.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or glasses with side shields. A face shield may be required in situations with a higher risk of splashing.
Skin Protection	Impervious gloves (e.g., nitrile rubber) and protective clothing, such as a lab coat, to prevent skin contact.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If dust or aerosols are generated, a dust respirator (e.g., N95 type) may be necessary.

Safe Handling and Storage Protocol

Adherence to the following step-by-step procedures is critical for the safe handling and storage of **N-(2-Hydroxyethyl)maleimide**.

Operational Plan:

- Preparation:
 - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
 - Verify that a safety shower and eyewash station are readily accessible and in good working order.
 - Confirm that all required PPE is available and in good condition.
- Handling the Compound:
 - Don the appropriate PPE as specified in the table above before handling the chemical.
 - Avoid breathing dust, vapor, mist, or gas.
 - Prevent all contact with skin and eyes.
 - Weigh and handle the solid compound within a chemical fume hood to minimize inhalation exposure.
 - Use appropriate tools and techniques to avoid the formation of dust.
- Storage:
 - Store in a tightly closed container.
 - Keep in a cool, dry, and dark place, away from incompatible materials such as oxidizing agents. Recommended storage temperatures may vary, with some sources suggesting refrigeration (2-8°C) or freezing (-20°C). Always consult the supplier-specific storage recommendations.
 - Protect from moisture and light.

First-Aid Measures

In the event of accidental exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Immediately wash the affected skin with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice or attention.
Inhalation	Move the exposed person to fresh air at once. If breathing becomes difficult, seek medical attention. If breathing has stopped, provide artificial respiration.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink. Seek immediate medical attention.

Disposal Plan

Proper disposal of **N-(2-Hydroxyethyl)maleimide** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Management:

- Collection:
 - Collect all waste materials, including unused product and contaminated disposables (e.g., gloves, wipes), in a designated and clearly labeled hazardous waste container.

- The container must be chemically resistant and have a secure lid.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the chemical name, "**N-(2-Hydroxyethyl)maleimide**".
- Disposal Procedure:
 - Dispose of the waste in a manner consistent with federal, state, and local environmental regulations.
 - Contact a licensed professional waste disposal service or your institution's Environmental Health and Safety (EHS) department for guidance and to arrange for waste pickup.
 - Do not dispose of this chemical down the drain or in regular trash.

Visual Workflow for Safe Handling

The following diagram illustrates the key steps and considerations for the safe handling of **N-(2-Hydroxyethyl)maleimide**, from preparation to disposal.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com